

Understanding the pharmacology of T988C

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Compound of Interest

Compound Name: T988C

Cat. No.: B14753114

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Alternative Compounds Identified:

- **CDI-988:** An orally administered antiviral drug being developed by Cocrystal Pharma, Inc. It is currently in a Phase 1b clinical trial to evaluate its efficacy, safety, and pharmacokinetics in treating norovirus.[1] The study involves a human challenge model where healthy adults are administered CDI-988 or a placebo before being exposed to the Snow Mountain norovirus strain.[1] The primary goals are to assess the reduction in clinical symptoms and viral shedding.[1]
- **MT1988:** A drug candidate under investigation by Monument Therapeutics Limited for individuals at clinical high risk for psychosis.[2] A clinical trial is designed to explore changes in various biomarkers following an 8-week treatment period with two different doses of MT1988 compared to a placebo.[2] The study aims to identify biomarkers that can measure the effectiveness of new treatments for symptoms in this patient population.[2]
- **CI-988:** A cholecystokinin B (CCK-B) receptor antagonist that has been studied in the context of generalized anxiety disorder.[3] Research has explored its effects on the behavioral and physiological responses to m-Chlorophenylpiperazine (mCPP), a serotonin receptor agonist, in patients with this condition.[3]

Without confirmation of the correct compound, it is not possible to generate the requested in-depth technical guide, including data tables, experimental protocols, and signaling pathway diagrams. Please specify which of these compounds is of interest, or provide additional identifying information for "**T988C**," to enable the creation of the requested content.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
- 3. scholars.mssm.edu [scholars.mssm.edu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

